

Ingenol 3,20-dibenzoate chemical properties and structure

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Compound of Interest

Compound Name: *Ingenol 3,20-dibenzoate*

Cat. No.: *B1210057*

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An In-depth Technical Guide to Ingenol 3,20-Dibenzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and biological activities of **Ingenol 3,20-dibenzoate** (IDB). It is intended to serve as a technical resource, consolidating key data and outlining its mechanism of action for professionals in the fields of oncology, immunology, and pharmacology.

Core Chemical Identity and Properties

Ingenol 3,20-dibenzoate is a diterpenoid and a benzoate ester belonging to the ingenane class of molecules.^[1] It is a well-documented activator of Protein Kinase C (PKC) and has been investigated for its potent anticancer and apoptosis-inducing capabilities.^[2]

Chemical Structure

The complex, polycyclic structure of **Ingenol 3,20-dibenzoate** features a unique tetracyclo[7.5.1.0^{1,5}.0^{10,12}]pentadecane core. The molecule is characterized by esterification at the C3 and C20 positions with benzoyl groups, which are critical for its biological activity.^[3]

Identifier	Value
IUPAC Name	[(1S,4S,5S,6R,9S,10R,12R,14R)-4-benzoyloxy-5,6-dihydroxy-3,11,11,14-tetramethyl-15-oxo-7-tetracyclo[7.5.1.0 ¹ , ⁵ .0 ¹⁰ , ¹²]pentadeca-2,7-dienyl]methyl benzoate[1]
SMILES	<chem>C[C@@H]1C[C@@H]2--INVALID-LINK--[C@@H]3C=C(--INVALID-LINK--O)COC(=O)C6=CC=CC=C6</chem> [1]
InChI Key	GIMKEHNOTHXONN-NXBFFCPZSA-N[1]

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical properties of **Ingenol 3,20-dibenzoate**. While melting and boiling points are not readily available in the literature, other essential data has been compiled from various sources.[4]

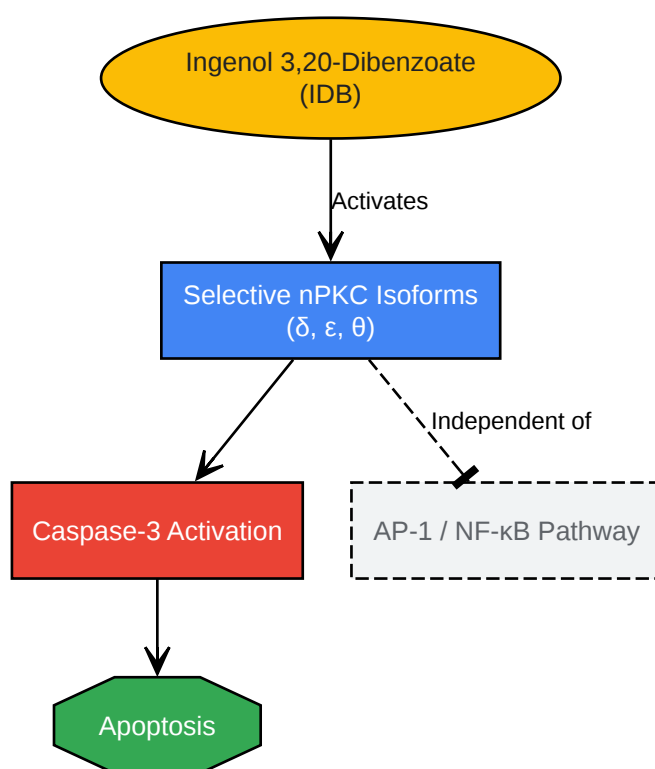
Property	Value	Source
Molecular Formula	C ₃₄ H ₃₆ O ₇	[1][2][5]
Molecular Weight	556.65 g/mol	[2][5]
Exact Mass	556.2461 g/mol	[PubChem]
CAS Number	59086-90-7	[1][5]
Appearance	Powder	[4]
Purity	≥97% (Commercially available)	[2][6]
Solubility	Soluble in DMSO (20 mg/mL) and Ethanol (20 mg/mL)	[6]
Stability	Stable at normal temperatures and pressures.	[4]
Storage	Short-term (days to weeks): Dry, dark at 0-4°C. Long-term (months to years): -20°C.	[7]

Mechanism of Action and Signaling Pathways

Ingenol 3,20-dibenzoate is a potent, isoform-selective agonist of Protein Kinase C (PKC).[5] Its primary mechanism involves the direct activation and translocation of specific PKC isoforms from the cytosol to cellular membranes, initiating downstream signaling cascades that culminate in apoptosis or enhanced immune cell function.

Induction of Apoptosis

IDB induces apoptosis in cancer cells, such as Jurkat cells, through a pathway that involves the activation of caspase-3.[3] Notably, this pro-apoptotic signaling is independent of the activation of the transcription factors AP-1 and NF- κ B, distinguishing its mechanism from other PKC activators.[3]

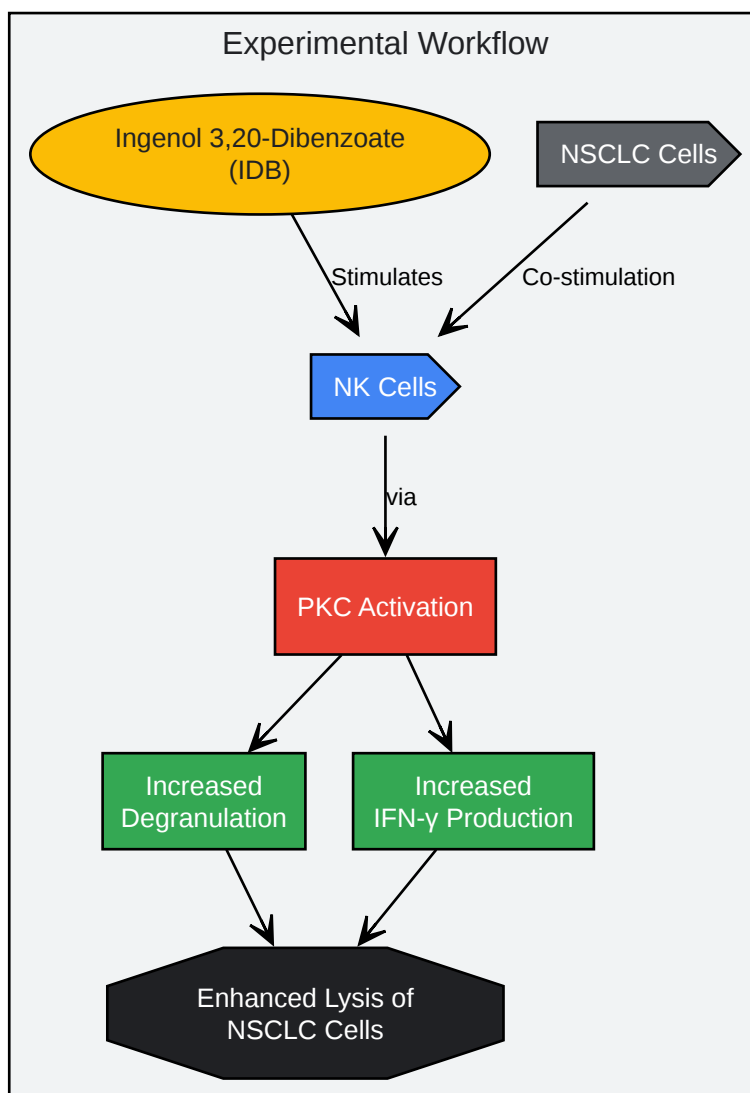


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IDB-Induced Apoptotic Pathway

Enhancement of Natural Killer (NK) Cell Activity

In the context of immunotherapy, IDB has been shown to enhance the function of Natural Killer (NK) cells against non-small cell lung cancer (NSCLC) cells. This enhancement is mediated by an increase in IFN- γ production and degranulation by the NK cells, a process that is also dependent on PKC activation.



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Workflow for IDB Enhancement of NK Cell Lysis

Experimental Protocols

Detailed protocols for the chemical synthesis and purification of **Ingenol 3,20-dibenzoate** are not widely available in peer-reviewed literature. The compound is typically isolated from natural

sources or obtained from commercial suppliers. However, protocols for the preparation of working solutions for in vitro and in vivo studies are well-established.

Preparation of Stock Solutions

For cellular assays and other in vitro experiments, a concentrated stock solution is typically prepared in an organic solvent.

- Objective: To prepare a high-concentration stock solution for serial dilution.
- Materials:
 - **Ingenol 3,20-dibenzoate** (powder)
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Sterile microcentrifuge tubes or vials
- Protocol:
 - Weigh the desired amount of **Ingenol 3,20-dibenzoate** powder in a sterile vial.
 - Add the appropriate volume of DMSO to achieve the target concentration (e.g., 20 mg/mL).[\[6\]](#)
 - Vortex or sonicate the solution until the compound is completely dissolved.
 - Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.[\[5\]](#)
Before use, allow an aliquot to equilibrate to room temperature for at least one hour.[\[5\]](#)

Preparation of Working Solutions for In Vivo Studies

For animal studies, a formulation that is biocompatible and ensures appropriate delivery is required. The following is an example protocol for an intraperitoneal (i.p.) injection formulation.
[\[3\]](#)

- Objective: To prepare a working solution of IDB in a vehicle suitable for animal administration.

- Materials:
 - **Ingenol 3,20-dibenzoate** stock solution (e.g., 50 mg/mL in DMSO)
 - Corn oil (or other suitable vehicle)
 - Sterile tubes
- Protocol:
 - This protocol yields a clear solution of ≥ 5 mg/mL.[3]
 - To prepare 1 mL of working solution, add 100 μ L of the 50 mg/mL DMSO stock solution to 900 μ L of corn oil.[3]
 - Mix the solution thoroughly by vortexing or trituration to ensure a homogenous emulsion.
 - It is recommended to prepare this working solution fresh on the day of use.[5] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[3]

Safety and Handling

Ingenol 3,20-dibenzoate is classified as harmful if swallowed, in contact with skin, or if inhaled.[1] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times when handling the compound. All work should be conducted in a well-ventilated area or a chemical fume hood.

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